

Essential Safety and Logistical Information for Handling Norcyclobenzaprine

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Compound of Interest

Compound Name: Norcyclobenzaprine

Cat. No.: B1203295

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Norcyclobenzaprine**, a primary metabolite of Cyclobenzaprine.[1][2][3] The following procedures and recommendations are based on the available safety data for the parent compound, Cyclobenzaprine, and hazard information for **Norcyclobenzaprine**.

Personal Protective Equipment (PPE)

When handling **Norcyclobenzaprine**, a comprehensive approach to personal protection is crucial to minimize exposure. The recommended personal protective equipment includes:

- **Eye and Face Protection:** Wear safety glasses with side-shields or goggles.[4] If there is a risk of splashing, a face shield should be used in conjunction with goggles.[5][6] Standard eyeglasses do not offer adequate protection.[6]
- **Skin Protection:**
 - **Gloves:** Wear protective gloves that have been inspected for integrity before use.[5][7] Butyl rubber gloves are a suitable option.[4] Proper glove removal technique is essential to avoid skin contact.
 - **Clothing:** A chemical-resistant apron, long-sleeved clothing, or a complete suit protecting against chemicals is required.[5][8] The type of protective equipment should be selected

based on the concentration and amount of the substance being handled.[5]

- Respiratory Protection: In situations where dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a dust filter.[8][9] Ensure adequate ventilation, such as a chemical fume hood, when handling the substance. [5][9]

Hazard Identification and Toxicity Data

Norcyclobenzaprine is classified as harmful if swallowed, in contact with skin, or if inhaled.[10] It can also cause skin and serious eye irritation.[10] The following table summarizes the available toxicity data for the parent compound, Cyclobenzaprine.

Toxicity Data for Cyclobenzaprine	
Acute Oral Toxicity (LD50)	250 mg/kg (mouse)[5][11]
Acute Intravenous Toxicity (LD50)	36 mg/kg (mouse)[5]
Acute Intraperitoneal Toxicity (LD50)	90 mg/kg (mouse)[5]
GHS Hazard Statements for Norcyclobenzaprine	H302: Harmful if swallowed[10][12]
H312: Harmful in contact with skin[10]	
H315: Causes skin irritation[10]	
H319: Causes serious eye irritation[10]	
H332: Harmful if inhaled[10]	

Experimental Protocol for Safe Handling

Adherence to a strict protocol is essential for the safe handling of **Norcyclobenzaprine** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[5][9]
- Ensure that eyewash stations and safety showers are readily accessible.[4]

- Before handling, inspect all PPE for damage.

2. Handling the Compound:

- Avoid direct contact with the skin, eyes, and clothing.[4][5]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[5][7]
- Wash hands thoroughly after handling the product.[5][7][12]
- Do not eat, drink, or smoke in the area where the compound is being handled.[5][7][12]

3. Accidental Release Measures:

- In case of a spill, evacuate the area.[5]
- Wear appropriate respiratory protection and PPE during cleanup.[5]
- Prevent the substance from entering drains.[5]
- For solid spills, carefully sweep or shovel the material into a suitable, closed container for disposal, avoiding dust generation.[5][8]
- For liquid spills, absorb with an inert material (e.g., diatomite, universal binders) and place in a sealed container for disposal.[7]

4. First Aid Procedures:

- If Swallowed: Immediately call a poison center or doctor.[5][12] Rinse mouth with water.[5][12] Do not induce vomiting unless directed by a medical professional.[8]
- If on Skin: Wash off immediately with plenty of soap and water.[5][7] Remove contaminated clothing and wash it before reuse.[5][7]
- If Inhaled: Move the person to fresh air.[5][7] If breathing is difficult, provide artificial respiration and seek medical attention.[5][8]
- If in Eyes: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing.

Operational and Disposal Plans

Proper storage and disposal are critical to maintaining a safe laboratory environment.

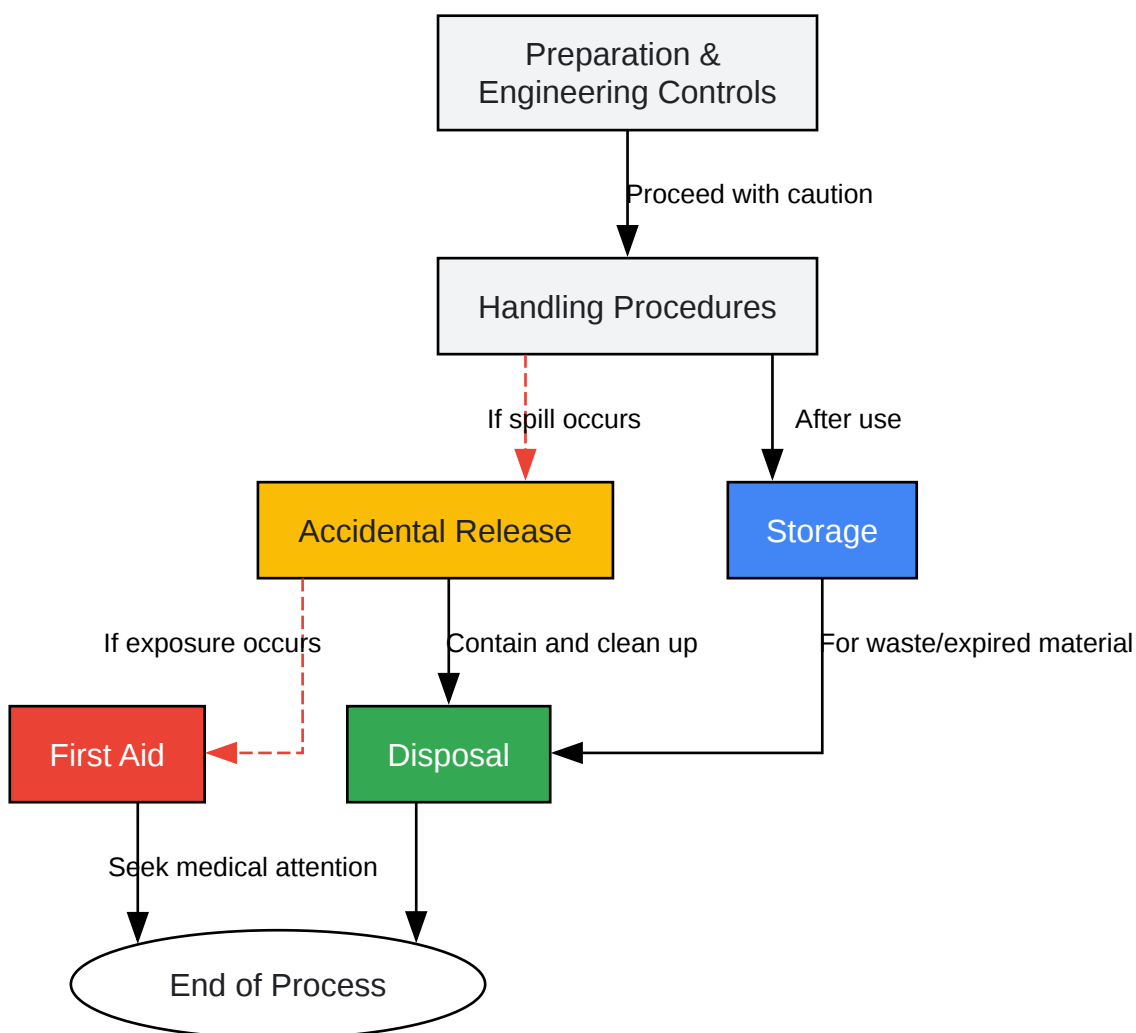
Storage:

- Store in a cool, dry, and well-ventilated place.[5]
- Keep the container tightly closed.[5][8]

- Store locked up and away from incompatible materials such as oxidizing agents.[5][9]

Disposal:

- Dispose of contents and containers in accordance with local, regional, and national regulations at an approved waste disposal plant.[5][12]
- For unused or expired medicine, it is recommended to use a drug take-back program if available.[13]
- If a take-back program is not accessible, the substance may be disposed of in household trash by first mixing it with an unappealing substance like dirt or used coffee grounds, placing the mixture in a sealed plastic bag, and then discarding it.[13]
- Do not pour the substance down the drain unless specifically approved.[14] Pharmaceutical waste should generally be handled as chemical waste.[14]



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Caption: Workflow for the safe handling of **Norcyclobenzaprine**.

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